

In-Depth Technical Guide to Gibberellin A17 (GA17)

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Compound of Interest

Compound Name: 17-AEP-GA

Cat. No.: B15608878

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Abstract

Gibberellin A17 (GA17) is a naturally occurring diterpenoid hormone that plays a role in the complex regulatory network governing plant growth and development. As a member of the gibberellin family, GA17 is involved in the intricate signaling pathways that influence processes such as seed germination, stem elongation, and flowering. This technical guide provides a comprehensive overview of the physical and chemical properties of GA17, detailed experimental protocols for its analysis, and an examination of its position within the broader gibberellin signaling cascade. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and plant biology.

Physical and Chemical Properties

Gibberellin A17 is a C20-gibberellin, which is a class of gibberellins that retain all 20 carbon atoms of their precursor, geranylgeranyl pyrophosphate. Its chemical structure is characterized by a tetracyclic diterpenoid framework.

Table 1: Physical and Chemical Properties of Gibberellin A17

Property	Value	Source(s)
IUPAC Name	(1S,2S,3R,4R,8R,9R,12S)-12-hydroxy-4-methyl-13-methylidenetetracyclo[10.2.1.0 ^{1'9} .0 ^{3'8}]pentadecane-2,4,8-tricarboxylic acid	[1]
Molecular Formula	C ₂₀ H ₂₆ O ₇	[1]
Molecular Weight	378.4 g/mol	[1]
Melting Point	140 - 150 °C	[1]
Physical Description	Solid	[1]
Synonyms	Gibberellin 17, GA17	[1]

Experimental Protocols

The analysis of gibberellins, including GA17, from plant tissues requires meticulous extraction, purification, and quantification procedures due to their low endogenous concentrations and the complexity of the plant matrix. The following protocols provide a general framework that can be adapted for the specific analysis of GA17.

Extraction of Gibberellins from Plant Tissues

This protocol outlines a common method for the extraction of gibberellins from plant material.

Materials:

- Plant tissue (e.g., vegetative shoots, seeds)
- Liquid nitrogen
- 80% (v/v) Methanol
- Internal standards (e.g., deuterated gibberellins)

- Mortar and pestle or homogenizer
- Centrifuge and centrifuge tubes
- Rotary evaporator

Procedure:

- Harvest plant tissue and immediately freeze in liquid nitrogen to quench metabolic activity.
- Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle or a homogenizer.
- Transfer the powdered tissue to a centrifuge tube and add cold 80% methanol. For quantitative analysis, add a known amount of an appropriate internal standard at this stage.
- Agitate the mixture at 4°C for several hours to allow for thorough extraction.
- Centrifuge the mixture to pellet the solid plant material.
- Carefully decant the supernatant containing the extracted gibberellins.
- The supernatant can be concentrated using a rotary evaporator under reduced pressure.

Purification of Gibberellin Extracts

Purification is a critical step to remove interfering compounds from the crude extract. Solid-phase extraction (SPE) is a widely used technique for this purpose.

Materials:

- Crude gibberellin extract
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Methanol
- Water (acidified)

- Elution solvent (e.g., acetonitrile/water mixture)

Procedure:

- Condition the SPE cartridge by washing with methanol followed by acidified water.
- Load the crude extract onto the conditioned SPE cartridge.
- Wash the cartridge with a non-polar solvent to remove pigments and other lipophilic compounds.
- Elute the gibberellins from the cartridge using a suitable solvent mixture, such as acetonitrile in water.
- Collect the eluate containing the purified gibberellins.

Quantification of Gibberellin A17 by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific method for the quantification of gibberellins.^{[1][2]}

Materials:

- Purified gibberellin extract
- Derivatization agent (e.g., N-methyl-N-(trimethylsilyl)trifluoroacetamide - MSTFA)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Helium carrier gas
- Appropriate GC column

Procedure:

- Dry the purified gibberellin extract under a stream of nitrogen gas.

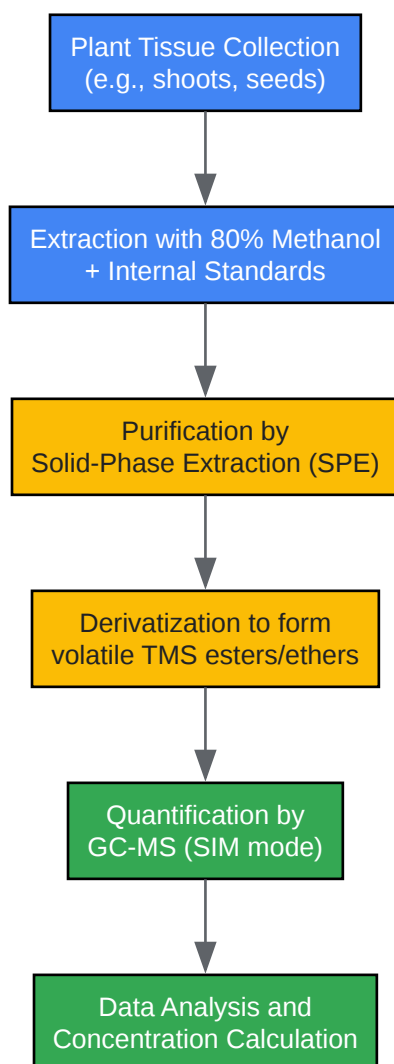
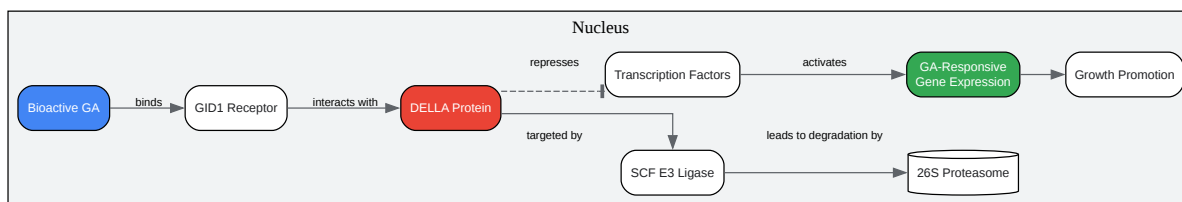
- Derivatize the dried sample by adding a derivatizing agent such as MSTFA and heating to convert the gibberellins into their volatile trimethylsilyl (TMS) esters/ethers.
- Inject the derivatized sample into the GC-MS system.
- Separate the derivatized gibberellins on the GC column using an appropriate temperature program.
- Detect and quantify the gibberellins using the mass spectrometer, often in selected ion monitoring (SIM) mode for enhanced sensitivity and specificity. The quantification is based on the comparison of the peak area of the endogenous GA17 to that of the internal standard.

Signaling Pathways and Role of GA17

Gibberellins regulate plant growth through a signaling pathway that involves the degradation of DELLA proteins, which are transcriptional regulators that repress growth. The binding of a bioactive gibberellin to its receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1), triggers a conformational change that promotes the interaction between GID1 and a DELLA protein. This complex is then recognized by an F-box protein, leading to the ubiquitination and subsequent degradation of the DELLA protein by the 26S proteasome. The removal of the DELLA repressor allows for the expression of gibberellin-responsive genes, promoting growth.

The specific role of Gibberellin A17 within this pathway is primarily as an intermediate in the biosynthesis of other gibberellins.^[3] It is generally considered to have low biological activity itself.^[4] GA17 is part of the early 13-hydroxylation pathway and can be metabolized from GA19.^{[3][5]}

Below is a simplified diagram of the gibberellin signaling pathway, illustrating the central role of DELLA protein degradation.



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References

- 1. Measurement of abscisic acid and gibberellins by gas chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Measurement of Absciscic Acid and Gibberellins by Gas Chromatography/Mass Spectrometry | Springer Nature Experiments [experiments.springernature.com]
- 3. Gibberellin Biosynthesis in Maize. Metabolic Studies with GA15, GA24, GA25, GA7, and 2,3-Dehydro-GA9 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
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